

Comprehensive Safety & Handling Guide: n-Butylhydrazine Oxalate

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Compound of Interest

Compound Name: *Butylhydrazine oxalate*

CAS No.: 6629-62-5

Cat. No.: B1265628

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Chemical Characterization & Identity

CAS Number: 40711-41-9 Chemical Name: n-**Butylhydrazine oxalate** (1:[1]1) Synonyms: Butylhydrazine ethanedioate; 1-**Butylhydrazine oxalate** salt Molecular Formula: C

H

N

C

H

O

(or C

H

N

O

) Molecular Weight: 178.19 g/mol Physical State: White to off-white crystalline solid Solubility: Soluble in water (hydrolyzes); moderately soluble in lower alcohols.

Executive Safety Summary

n-Butylhydrazine oxalate represents a "dual-threat" biohazard in the laboratory. Unlike simple inorganic salts, this compound dissociates into two distinct toxicophores upon contact with physiological fluids: the alkylhydrazine free base (a potent neurotoxin and alkylating agent) and oxalic acid (a nephrotoxic corrosive).

Researchers must treat this compound not merely as a stable salt, but as a stabilized reservoir of volatile hydrazine. Standard nitrile gloves are often insufficient for prolonged contact with hydrazine derivatives; breakthrough times can be surprisingly short.

Hazard Profiling & GHS Classification

Note: While specific experimental LD50 data for this exact salt is often proprietary, the hazard profile is derived from the established toxicity of alkylhydrazines and oxalates.

GHS Label Elements[2][3][4]

- Signal Word: DANGER
- Pictograms: Skull & Crossbones (Acute Tox), Health Hazard (Carcinogen/Target Organ), Corrosion (Skin/Eye).

Hazard Class	Category	Hazard Statement	Mechanism of Action
Acute Toxicity (Oral)	Cat 3	H301: Toxic if swallowed.[2]	Rapid absorption; hydrazine inhibits GABA synthesis (seizures); oxalate precipitates Ca (cardiac arrest).
Acute Toxicity (Dermal)	Cat 3	H311: Toxic in contact with skin.[2]	Lipophilic alkyl chain facilitates transdermal absorption of the hydrazine moiety.
Skin Corrosion	Cat 1B	H314: Causes severe skin burns.[2][3]	Oxalic acid component is corrosive; hydrazine causes chemical burns and sensitization.
Carcinogenicity	Cat 1B	H350: May cause cancer.[2][3]	Alkylhydrazines can alkylate DNA (guanine O6 position), leading to mutagenic transitions.
STOT - Single Exp.	Cat 1	H370: Causes damage to organs.	Target organs: Kidneys (oxalate crystals), CNS (hydrazine), Liver (oxidative stress).

Toxicological Mechanisms: The "Why" Behind the Risk

To handle this chemical safely, one must understand the causality of its toxicity. It is not a single poison but a synergistic system.

A. The Hydrazine Component (Neurotoxicity)

The n-butylhydrazine moiety acts as a "pyridoxine antagonist."

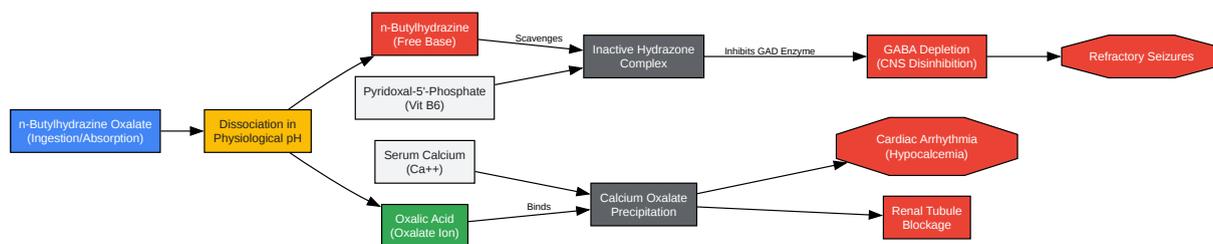
- Mechanism: It reacts with Pyridoxal-5'-Phosphate (Vitamin B6 active form) to form hydrazones.
- Consequence: This depletes the cofactor required by the enzyme Glutamic Acid Decarboxylase (GAD).
- Result: GAD cannot convert Glutamate (excitatory) to GABA (inhibitory). The loss of GABA inhibition leads to refractory status epilepticus (uncontrollable seizures) that standard anticonvulsants (benzodiazepines) may fail to treat without B6 supplementation.

B. The Oxalate Component (Renal/Systemic Toxicity)[6] [7]

- Mechanism: Systemic absorption leads to the formation of insoluble Calcium Oxalate.
- Consequence:
 - Acute: Rapid hypocalcemia (tetany, cardiac arrhythmia).
 - Delayed: Deposition of sharp oxalate crystals in renal tubules (Acute Tubular Necrosis).

C. Mechanistic Visualization

The following diagram illustrates the dual toxicity pathways.



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Caption: Dual metabolic toxicity pathways of **Butylhydrazine Oxalate** leading to neurotoxic and nephrotoxic outcomes.

Operational Handling Framework

Trustworthiness in safety comes from redundancy. The following protocol assumes the material is volatile and corrosive.

Engineering Controls

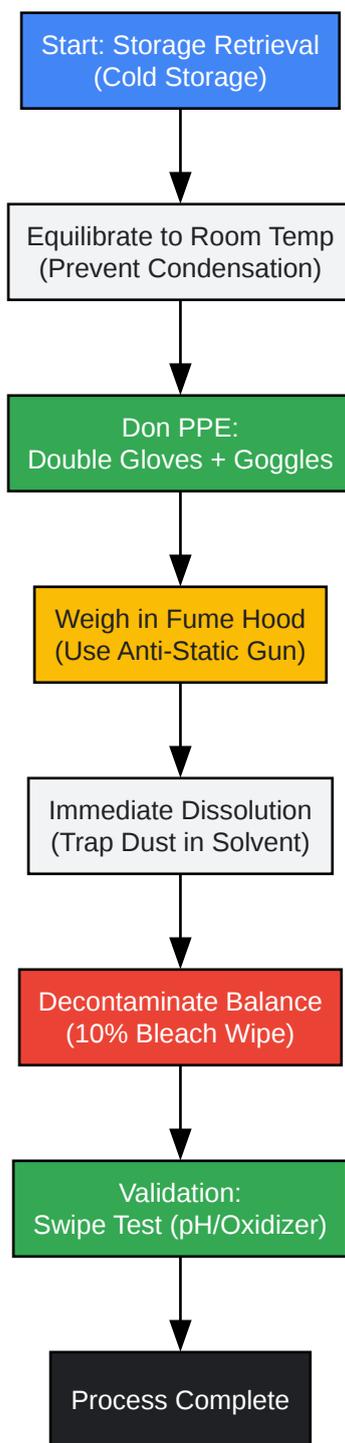
- Primary Barrier: All weighing and manipulation must occur inside a certified chemical fume hood or a glovebox under inert atmosphere (Nitrogen/Argon).
- Airflow Check: Verify hood face velocity is >100 fpm (0.5 m/s) before opening the container.
- Static Control: Use an antistatic gun or ionizer during weighing; dry hydrazine salts can be electrostatically charged and dispersive.

Personal Protective Equipment (PPE) Matrix

Zone	Requirement	Rationale
Respiratory	N95 (minimum) or P100	Prevent inhalation of oxalate dusts. If outside hood: Full-face respirator with Ammonia/Methylamine cartridges.
Hand Protection	Double Gloving	Inner: Nitrile (4 mil). Outer: Laminate film (e.g., Silver Shield) or heavy Neoprene. Note: Hydrazines permeate thin nitrile rapidly.
Eye/Face	Chemical Goggles	Safety glasses are insufficient due to corrosive dust potential.
Body	Lab Coat + Apron	Chemical-resistant apron (Tyvek or PVC) recommended for quantities >1g.

Self-Validating Handling Workflow

This workflow ensures that containment is maintained throughout the experimental lifecycle.



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Caption: Step-by-step containment logic for handling solid hydrazine salts to minimize dust exposure.

Emergency Response Protocols

Standard First Aid is often insufficient for hydrazine poisoning due to the specific antidote requirement.

A. Exposure Response^{[3][4][5]}

- Skin Contact:
 - Immediate: Drench with water for 15 minutes.
 - Specific: Do not use solvents (ethanol/DMSO) to wash; they increase absorption. Use soap and water.^{[2][3][4][5]}
 - Alert: If redness or burning occurs, suspect deep tissue penetration.
- Inhalation:
 - Evacuate to fresh air.^{[6][2][4][5][7][8]}
 - Medical Alert: Inform EMS of "Hydrazine Poisoning" so they can prepare Pyridoxine (Vitamin B6).
- Ingestion:
 - Do NOT induce vomiting (corrosive risk).^[2]
 - Rinse mouth with water.^[2]
 - Urgent transport to ER.

B. Spill Management (Chemical Neutralization)

Do not simply sweep up. Hydrazine salts can react with cellulose (paper towels) to cause fires if dry.

Protocol:

- Isolate: Evacuate area (10m radius).

- PPE: Don full-face respirator and heavy neoprene gloves.
- Neutralization Solution: Prepare a 5% Sodium Hypochlorite (Bleach) solution.
- Action:
 - Cover spill with wet sand or vermiculite to prevent dust.
 - Slowly add bleach solution. Caution: Reaction is exothermic and releases nitrogen gas.
 - Allow to sit for 30 minutes to ensure oxidative destruction of the hydrazine moiety.
- Verification: Use starch-iodide paper (blue = excess oxidant present, meaning hydrazine is destroyed).

Storage & Stability

- Temperature: Store at 2-8°C (Refrigerated).
- Atmosphere: Hygroscopic. Store under inert gas (Argon preferred) in a desiccator.
- Incompatibilities:
 - Oxidizing Agents: Risk of fire/explosion.
 - Aldehydes/Ketones: Will react spontaneously to form hydrazones.
 - Metals: Avoid contact with iron/copper salts which catalyze decomposition.

Disposal & Environmental

n-Butylhydrazine oxalate is toxic to aquatic life with long-lasting effects (H411).[2]

- Never dispose of down the drain.
- Destruction Method: Dissolve in water and treat with excess dilute bleach (hypochlorite) or hydrogen peroxide in a fume hood until gas evolution ceases. Adjust pH to neutral before disposing as chemical waste.

- Labeling: Waste containers must be labeled "Toxic - Hydrazine Derivative - Carcinogen."

References

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